

Commercial Availability and Technical Guide for Ethyl 2,3-dibromopropionate

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Compound of Interest

Compound Name: *Ethyl 2,3-dibromopropionate*

Cat. No.: B046817

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and technical specifications of **Ethyl 2,3-dibromopropionate** (CAS No. 3674-13-3). It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific research, offering a centralized source of data, procurement guidance, and a representative experimental protocol.

Overview and Applications

Ethyl 2,3-dibromopropionate is a significant organic compound utilized across various chemical industries.^[1] Typically appearing as a clear, colorless to yellow liquid, its chemical properties are largely defined by the presence of two bromine atoms and an ester functional group.^{[1][2]} These features make it highly reactive and an excellent candidate for nucleophilic substitution reactions, positioning it as a versatile intermediate in organic synthesis.^[1]

The primary applications of **Ethyl 2,3-dibromopropionate** are notably in the pharmaceutical and polymer industries. It serves as a critical pharmaceutical intermediate, with its structure enabling the efficient synthesis of complex organic molecules that form the backbone of many active pharmaceutical ingredients (APIs).^{[1][3]} Additionally, it is used as a catalyst in the polymerization of ethyl acrylate, which is vital for producing specialized polymers with tailored properties.^{[1][2][4]}

Commercial Suppliers

Ethyl 2,3-dibromopropionate is commercially available from a range of global suppliers, including major chemical companies and specialized manufacturers. The following table summarizes some of the prominent suppliers.

Supplier	Noteworthy Offerings	Regions Served
Thermo Fisher Scientific	Offers the compound under its Thermo Scientific Chemicals brand (formerly Alfa Aesar), with a typical purity of 97%. [5]	Americas, Europe, Asia Pacific
Sigma-Aldrich (Merck)	Provides the product for synthesis with a purity of $\geq 98.0\%$ (GC), along with comprehensive safety and handling information.	Global
TCI America	Supplies Ethyl 2,3-dibromopropionate with a purity of $>98.0\%$ (GC) and offers various pack sizes. [4]	Americas, Europe, Asia Pacific [4]
Santa Cruz Biotechnology	Offers the compound for biochemical and proteomics research. [2]	Global
Neuchatel Chemie Specialties	An India-based manufacturer and exporter offering the product with 97% purity, primarily for the pharmaceutical industry. [3]	Global
ChemicalBook	An online directory listing multiple suppliers and manufacturers, primarily from China, with varying purity levels. [4]	Global

Technical Specifications

The following tables provide a summary of the key quantitative data for **Ethyl 2,3-dibromopropionate**, compiled from various supplier technical data sheets.

Table 1: General Properties

Property	Value
CAS Number	3674-13-3
Molecular Formula	C ₅ H ₈ Br ₂ O ₂
Molecular Weight	259.92 g/mol [2]
Appearance	Clear colorless to pale yellow liquid [4]
Purity (Assay by GC)	Typically ≥97% to ≥98.0%

Table 2: Physical and Chemical Properties

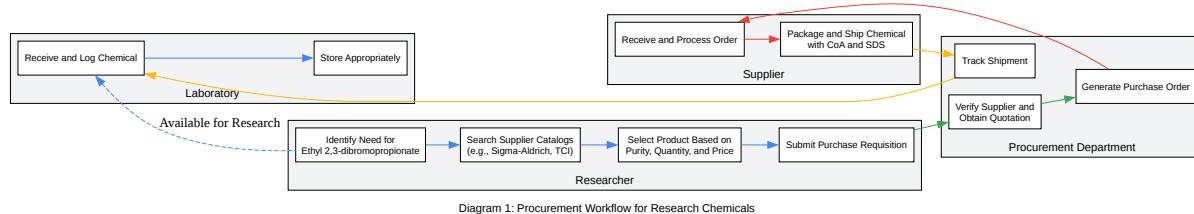
Property	Value
Density	1.79 g/cm ³ at 20°C or 1.788 g/mL at 25°C [2][4]
Boiling Point	211-214 °C at 746 mmHg [2][4]
Flash Point	91 °C (195.8 °F) - closed cup
Refractive Index	1.4985-1.5035 at 20°C or ~1.5 [2][4]
Solubility	Insoluble in water. [5] Soluble in common organic solvents. [1]

Table 3: Safety Information

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Dermal), Skin Corrosion, Eye Damage	GHS05, GHS06	Danger	H301 + H311: Toxic if swallowed or in contact with skin. H314: Causes severe skin burns and eye damage.
Storage	Store in a cool, dry place in a well-sealed container, below +30°C.[5] Incompatible with oxidizing agents, acids, and bases.[5]		

Procurement Workflow

The process of procuring a research chemical like **Ethyl 2,3-dibromopropionate** for a research and development setting typically follows a structured workflow. The following diagram illustrates the key stages involved.



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Caption: Procurement workflow for research chemicals.

Representative Experimental Protocol

The following is a representative experimental protocol for the synthesis of a heterocyclic compound, specifically a benzoxazine derivative, using **Ethyl 2,3-dibromopropionate**. This protocol is adapted from methodologies described in the scientific literature for the synthesis of pharmaceutical intermediates.

Objective: To synthesize Ethyl 3,4-dihydro-2H-1,4-benzoxazine-3-carboxylate.

Materials:

- **Ethyl 2,3-dibromopropionate** (1.0 eq)
- 2-Aminophenol (1.0 eq)
- Potassium Carbonate (K_2CO_3) (2.0 eq)
- Acetone (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and hotplate
- Standard laboratory glassware for workup and purification

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-aminophenol (1.0 eq) and anhydrous potassium carbonate (2.0 eq) to anhydrous acetone.

- **Addition of Reactant:** While stirring the suspension at room temperature, slowly add **Ethyl 2,3-dibromopropionate** (1.0 eq) to the reaction mixture.
- **Reaction:** Heat the reaction mixture to reflux (approximately 56°C for acetone) and maintain the reflux with vigorous stirring.
- **Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete (typically after several hours, as indicated by TLC), cool the mixture to room temperature. Filter the solid potassium salts and wash with a small amount of acetone.
- **Purification:** Concentrate the filtrate under reduced pressure to obtain the crude product. The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure Ethyl 3,4-dihydro-2H-1,4-benzoxazine-3-carboxylate.

Disclaimer: This protocol is for informational purposes only and should be adapted and optimized by a qualified chemist. All laboratory work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Experimental Workflow Diagram

The following diagram illustrates the workflow for the synthesis of a benzoxazine derivative using **Ethyl 2,3-dibromopropionate**, as described in the protocol above.

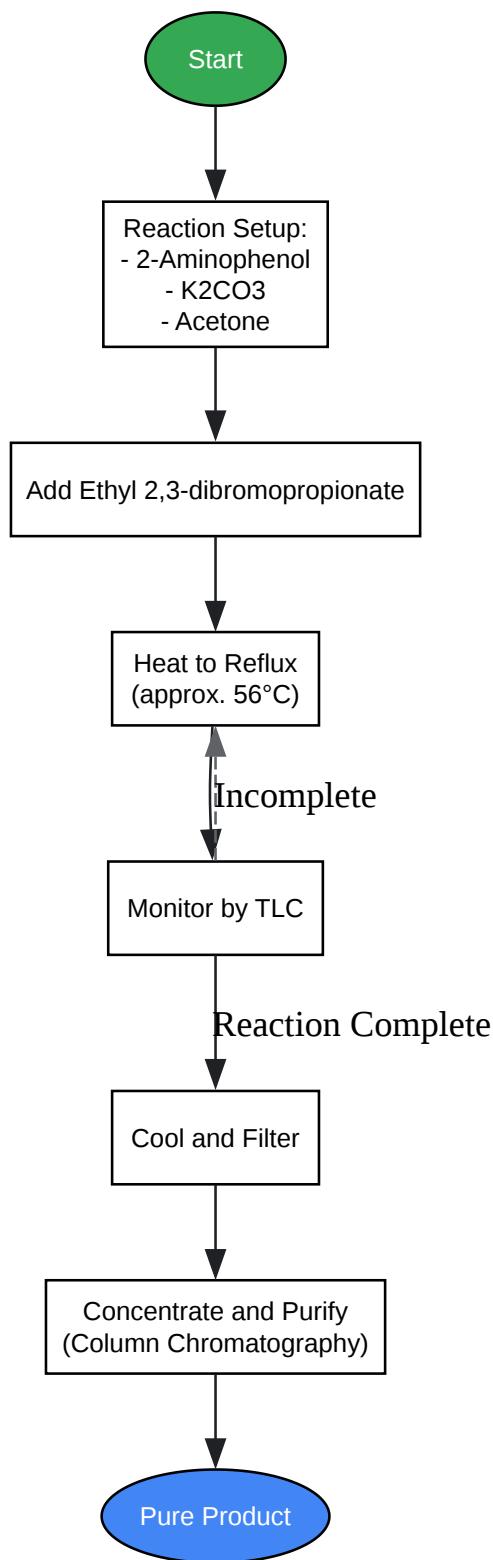


Diagram 2: Experimental Workflow for Benzoxazine Synthesis

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Caption: Experimental workflow for benzoxazine synthesis.

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